# -Hydroxyprogesterone -D-Glucuronide: Technical Guide to Structure, Synthesis, and Immunoassay Applications[1][2]

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *11a-Hydroxy progesterone b-D-glucuronide* |
| *Cat. No.:* | *B15287099* |

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## Executive Summary

11

-hydroxyprogesterone

-D-glucuronide (11

-OHP-G) is a steroid conjugate primarily utilized as a critical reagent in high-sensitivity Enzyme Immunoassays (EIA) for progesterone quantification.[1][2] Unlike endogenous urinary metabolites (e.g., pregnanediol glucuronide), 11

-OHP-G is often a synthetic construct designed to serve as a "heterologous tracer."[1][2]

Its structural significance lies in the 11

-positioning of the glucuronic acid moiety. This orientation leaves the A-ring (3-ketone) and D-ring (20-ketone) of the progesterone backbone exposed, preserving the antigenic determinants

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required for antibody recognition while providing a hydrophilic handle for enzyme conjugation.[1][2]

# Molecular Architecture & Physicochemical Properties[1][2]

## Structural Definition

The molecule consists of the progesterone backbone (pregn-4-ene-3,20-dione) hydroxylated at the C11 position in the

-orientation, conjugated to

-D-glucuronic acid via an ether (glycosidic) linkage.[1][2][3]

- IUPAC Name: (2S,3S,4S,5R,6R)-6-[[(10R,11R,13S,17S)-17-acetyl-10,13-dimethyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-11-yl]oxy]-3,4,5-trihydroxyoxane-2-carboxylic acid.[1][2]
- Stereochemistry: The 11

  orientation is critical. Mammalian enzymes typically produce 11

  -hydroxyls (e.g., cortisol synthesis), whereas fungal biotransformation (e.g., Rhizopus) yields 11

  .[1][2] The 11

  isomer is thermodynamically more accessible for synthetic conjugation and less sterically hindering for antibody binding than the 11

  form.

# Physicochemical Data Table[1]

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| Property | Value | Relevance |
|---|---|---|
| CAS Number | 77710-64-6 | Identification |
| Molecular Formula | | Stoichiometry |
| Molecular Weight | 506.59 g/mol | Mass Spectrometry Target |
| Solubility | High (Water/Buffer) | Essential for aqueous immunoassays |
| Linkage Type | Ether (Glycosidic) | Stable against esterases; distinct from hemisuccinate linkers |
| UV Max | ~240 nm | Characteristic of -unsaturated ketone (Ring A) |

# The "Heterologous Bridge" Concept in Immunoassays

The primary industrial application of 11

-OHP-G is in Competitive ELISA.[2] To achieve femtomolar sensitivity, researchers must overcome "Bridge Binding"—a phenomenon where the antibody binds to the chemical linker used in the immunogen rather than the steroid itself.

## Mechanism of Action

- Immunogen: Progesterone is linked to a carrier protein (BSA) via an Ester linkage (11 -Hemisuccinate).[1][2]
- Antibody: The host generates antibodies recognizing both the Progesterone and the Hemisuccinate ester bridge.
- The Problem: If the enzymatic tracer also uses an 11 -Hemisuccinate linker, the antibody will bind the tracer with higher affinity than the free progesterone sample, destroying sensitivity.

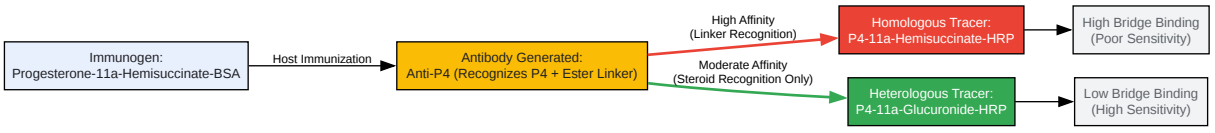
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- The Solution (11

  -OHP-G): By using 11

  -OHP-Glucuronide as the tracer, the linker chemistry changes from an Ester to an Ether (glycoside).[1][2] The antibody, recognizing only the steroid and the ester bridge, binds the glucuronide tracer with lower affinity, allowing free progesterone in the sample to displace the tracer easily.

## Logic Visualization




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Figure 1: The "Heterologous Bridge" strategy. Using a glucuronide linker (ether) for the tracer prevents the antibody from binding to the linker itself, forcing it to bind the specific steroid core. This dramatically improves assay sensitivity.[1][2]

# Synthetic Pathways[1]

## Step 1: Biotransformation (Precursor Synthesis)

Chemical 11

-hydroxylation of progesterone is difficult.[1][2] The standard industrial route uses microbial biotransformation.

- Organism:Rhizopus nigricans or Aspergillus ochraceus.[1][2][4]
- Substrate: Progesterone.[1][2][5][6][7][8][9]
- Reaction: Progesterone +

  + NADPH

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11

-Hydroxyprogesterone.[1][2]

- Yield: Typically >90% with optimized fermentation.[1][2]

## Step 2: Chemical Glucuronidation (Koenigs-Knorr)

To form the

-D-glucuronide, the Koenigs-Knorr reaction is employed using a protected glucuronic acid donor.[1][2]

Protocol Summary:

- Activation: React 11

  -hydroxyprogesterone with Acetobromo-

  -D-glucuronic acid methyl ester.

- Catalysis: Use Silver Carbonate (

  ) or Silver Oxide (

  ) in anhydrous benzene or toluene.[2] The silver assists in the departure of the bromide leaving group.

- Inversion: The reaction proceeds via an

  -like mechanism, inverting the

  -bromo configuration to the

  -glucuronide linkage.[1][2]

- Deprotection: Hydrolysis of the methyl ester and acetate groups using NaOH/MeOH yields the free 11

  -OHP-G acid.[2]

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# Analytical Protocols

## LC-MS/MS Quantification

For direct detection of the intact conjugate (without hydrolysis).[2][10]

- Instrument: Triple Quadrupole MS (e.g., Sciex QTRAP or Agilent 6495).[1][2]
- Ionization: Electrospray Ionization (ESI) in Negative Mode (preferred for glucuronides due to the carboxylic acid).[2]
- Column: C18 Reverse Phase (e.g., Kinetex 2.6µm C18), maintained at 40°C.
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (or 10mM Ammonium Acetate for pH stability).[2]
  - B: Acetonitrile.[1][2]

MRM Transitions (Negative Mode):

| Precursor Ion (m/z) | Product Ion (m/z) | Identity | Collision Energy (eV) |
|---|---|---|---|

| 505.2

| 113.0 | Glucuronide fragment | 25-35 | | 505.2

| 329.2 | Progesterone aglycone | 40-50 | | 505.2

| 75.0 | Cleavage fragment | 60 |[1][2]

## Enzymatic Hydrolysis Validation

To confirm the identity of the conjugate, enzymatic hydrolysis must yield the parent steroid.

Reagents:

- -Glucuronidase (Type H-1 from Helix pomatia or recombinant E. coli).[1][2]

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- Acetate Buffer (pH 5.0).[2]

Workflow:

- Dissolve 11

  -OHP-G standard in Acetate Buffer.[1][2]

- Add 1000 units of

  -Glucuronidase.[1][2]

- Incubate at 37°C for 2 hours.

- Extract with Diethyl Ether.[1][2]

- Analyze organic phase by GC-MS or LC-MS.[1][2]

- Success Criteria: Disappearance of the m/z 505 peak and appearance of m/z 331 (11

  -hydroxyprogesterone) or m/z 315 (Progesterone, if dehydration occurs).[2]

# Experimental Workflow: Competitive ELISA Development

This protocol describes using 11

-OHP-G to build a sensitive milk/plasma progesterone assay.[1][2]

## Conjugation of Tracer (HRP)

Since 11

-OHP-G has a free carboxylic acid on the glucuronide, it can be conjugated to Horseradish Peroxidase (HRP) using the Mixed Anhydride or Carbodiimide method.[1][2]

- Activation: Dissolve 11

  -OHP-G in DMF.[1][2] Add N-Hydroxysuccinimide (NHS) and EDC.[1][2] React for 1 hour to form the Active Ester.

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- Coupling: Add HRP dissolved in Carbonate Buffer (pH 9.6). The lysine amines of HRP attack the active ester.
- Purification: Dialyze against PBS to remove unreacted steroid.

## Assay Procedure

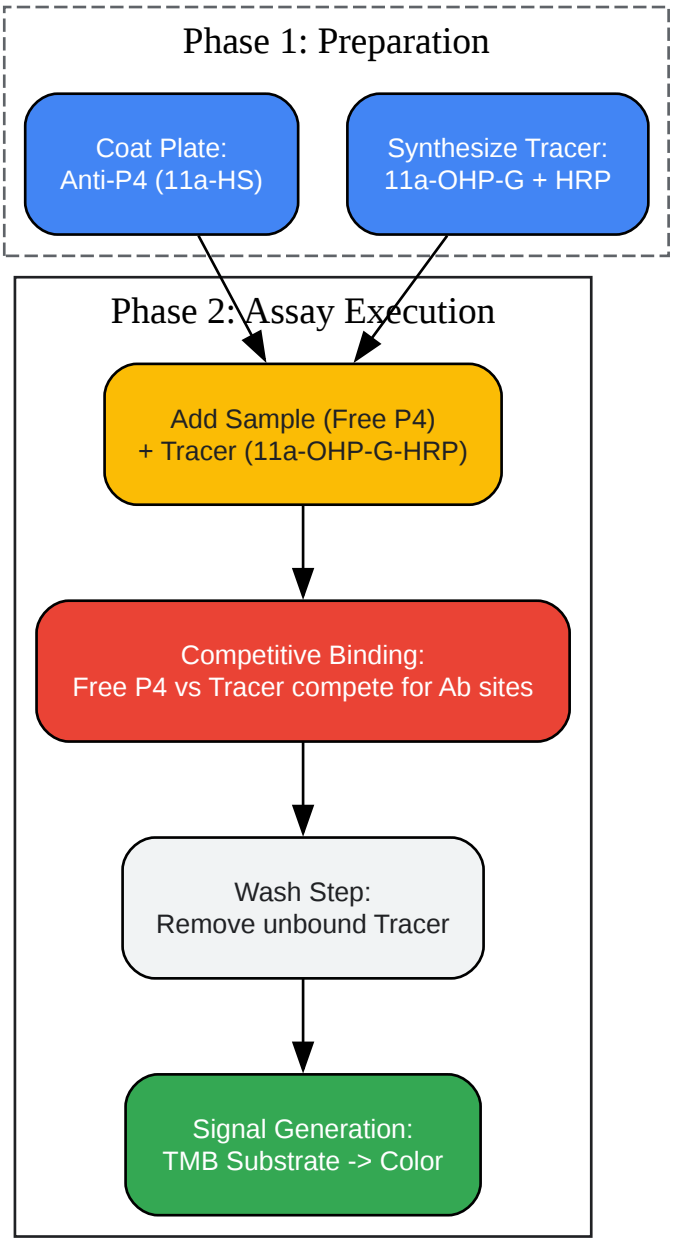
- Coating: Coat microplate wells with Anti-Progesterone antibody (raised against 11

  -Hemisuccinate).[1][2] Block with BSA.
- Sample Addition: Add 50 µL of Standard or Sample (Milk/Plasma).
- Tracer Addition: Add 50 µL of 11

  -OHP-G-HRP Conjugate.
- Incubation: Incubate 1-2 hours at Room Temp. (Competitive binding occurs here).
- Wash: Wash 3x with PBS-Tween.[1][2]
- Development: Add TMB Substrate. Blue color develops inversely proportional to Progesterone concentration.[1][2]
- Stop: Add 1M

  . Read at 450 nm.[1][2]

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Figure 2: Workflow for a competitive ELISA utilizing 11

-OHP-G as the enzymatic tracer.[1][2] The competition between the sample progesterone and the glucuronide tracer is the basis of quantification.

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- To cite this document: BenchChem. [-Hydroxyprogesterone -D-Glucuronide: Technical Guide to Structure, Synthesis, and Immunoassay Applications[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15287099/docs#hydroxyprogesterone-d-glucuronide-technical-guide-to-structure-synthesis-and-immunoassay-applications-1-2]

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